

Application Notes and Protocols for Basic Copper Sulfate in Field Trials

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Compound of Interest

Compound Name: Basic copper sulfate

Cat. No.: B073698

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Introduction

Basic copper sulfate is a widely utilized inorganic compound with established fungicidal and bactericidal properties essential for managing a variety of plant diseases in agricultural settings. As a "fixed" copper fungicide, it provides a slow, sustained release of copper ions (Cu^{2+}) onto plant surfaces. These ions are crucial for its protective action against pathogens. When in contact with fungal spores or bacterial cells, copper ions disrupt enzymatic functions, denature proteins, and interfere with key cellular processes, ultimately leading to cell death. This protective barrier must be established on the plant surface before the germination of fungal spores or the proliferation of bacteria, as **basic copper sulfate** has limited to no post-infection activity. Its broad-spectrum efficacy and low risk of resistance development make it a valuable component in integrated pest management (IPM) programs.

These application notes and protocols are designed to provide a comprehensive guide for the effective and safe use of **basic copper sulfate** in field trials, ensuring the generation of reliable and reproducible data.

Data Presentation: Efficacy of Basic Copper Sulfate

The following tables summarize quantitative data from field trials evaluating the efficacy of **basic copper sulfate** against specific plant diseases.

Table 1: Efficacy of **Tribasic Copper Sulfate** Against Downy Mildew (*Pseudoperonospora cubensis*) on Cucumber

Treatment (Application Rate/ha)	Mean Percent Disease Index (PDI)	Mean Yield (t/ha)
Untreated Control	42.88%	-
Copper Hydroxide 53.8% DF (1500 ml)	26.15%	-
Tribasic Copper Sulfate 345g/L SC (2000 ml)	20.74%	-
Tribasic Copper Sulfate 345g/L SC (2500 ml)	20.42%	-
Tribasic Copper Sulfate 345g/L SC (3000 ml)	19.67%	16.41
Tribasic Copper Sulfate 345g/L SC (4000 ml)	18.78%	17.32

Data adapted from a two-season field trial. PDI and yield data represent the mean values observed.[\[1\]](#)

Table 2: Efficacy of **Basic Copper Sulfate** in Reducing Greasy Spot (*Mycosphaerella citri*) Induced Defoliation on Grapefruit

Treatment (Application Rate/100 gal)	Year of Trial	Defoliation Reduction Significance
Basic Copper Sulfate (53% Cu)	1979	Significant at P = 0.001
Basic Copper Sulfate (53% Cu)	1980	Significant at P = 0.001
Basic Copper Sulfate (53% Cu)	1983 (Test 1)	Significant
Basic Copper Sulfate (53% Cu)	1983 (Test 2)	Significant at P = 0.001

Data synthesized from multiple field trials conducted between 1976 and 1983.[\[2\]](#)

Table 3: General Efficacy of **Basic Copper Sulfate** Against Key Grape Diseases

Disease	Pathogen	Efficacy Rating
Downy Mildew	Plasmopara viticola	Good
Powdery Mildew	Erysiphe necator	Fair
Black Rot	Guignardia bidwellii	Poor
Phomopsis Cane and Leaf Spot	Phomopsis viticola	Poor

Ratings are based on mid-Atlantic fungicide trial data.[\[3\]](#)

Experimental Protocols

Protocol 1: Field Trial for Efficacy of Basic Copper Sulfate Against Downy Mildew of Cucumber (*Pseudoperonospora cubensis*)

This protocol is a synthesized methodology based on established practices for fungicide field trials.

1. Objective: To evaluate the efficacy of different application rates of **basic copper sulfate** in controlling downy mildew and its effect on the yield of cucumber.

2. Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replications: Minimum of three, with at least 12 degrees of freedom for error.
- Plot Size: To be determined based on equipment width and field uniformity, ensuring a representative area for treatment and data collection.
- Treatments:
 - Untreated Control.
 - **Basic Copper Sulfate** at various concentrations (e.g., 2000 ml/ha, 2500 ml/ha, 3000 ml/ha, 4000 ml/ha of a 345g/L SC formulation).
 - A standard registered fungicide for comparison (e.g., Copper Hydroxide).

3. Materials and Methods:

- Test Substance: **Basic Copper Sulfate** (specify formulation, e.g., 98% active ingredient, 53% metallic copper equivalent).
- Crop: A susceptible cucumber variety.
- Application Equipment: Calibrated backpack sprayer or tractor-mounted sprayer with appropriate nozzles to ensure uniform coverage of foliage.
- Application Timing: Prophylactic application before the onset of the disease, with subsequent applications at 7 to 10-day intervals, depending on disease pressure and weather conditions.

- Spray Volume: Sufficient water volume to ensure thorough coverage of all plant surfaces (typically 100 or more gallons per acre for vegetable crops).

4. Data Collection:

- Disease Assessment:
 - Record the incidence and severity of downy mildew at regular intervals (e.g., 7-10 days) after the first appearance of symptoms.
 - Use a standardized rating scale (e.g., 0-9 scale) to assess the percentage of leaf area affected.
 - Calculate the Percent Disease Index (PDI).
- Phytotoxicity Assessment: Visually inspect plants for any signs of phytotoxicity (e.g., leaf burn, stunting, discoloration) after each application and record the severity.
- Yield Data:
 - Harvest cucumber fruits from the central rows of each plot to minimize edge effects.
 - Record the total weight and number of marketable fruits per plot.
 - Calculate the yield in tonnes per hectare (t/ha).

5. Statistical Analysis:

- Analyze the collected data (PDI, yield) using Analysis of Variance (ANOVA) appropriate for an RCBD.
- Use a mean separation test (e.g., Duncan's Multiple Range Test, Tukey's HSD) to determine significant differences between treatment means at a specified significance level (e.g., $p \leq 0.05$).

Protocol 2: General Protocol for Bordeaux Mixture Preparation

Bordeaux mixture is a combination of copper sulfate, lime, and water, which "fixes" the copper to reduce phytotoxicity.

1. Materials:

- Copper Sulfate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Hydrated Lime (Calcium Hydroxide - $\text{Ca}(\text{OH})_2$)
- Water
- Two non-metallic containers (e.g., plastic buckets)
- A larger non-metallic tank for final mixing

2. Procedure (for a 1% Bordeaux Mixture - 1:1:100 ratio):

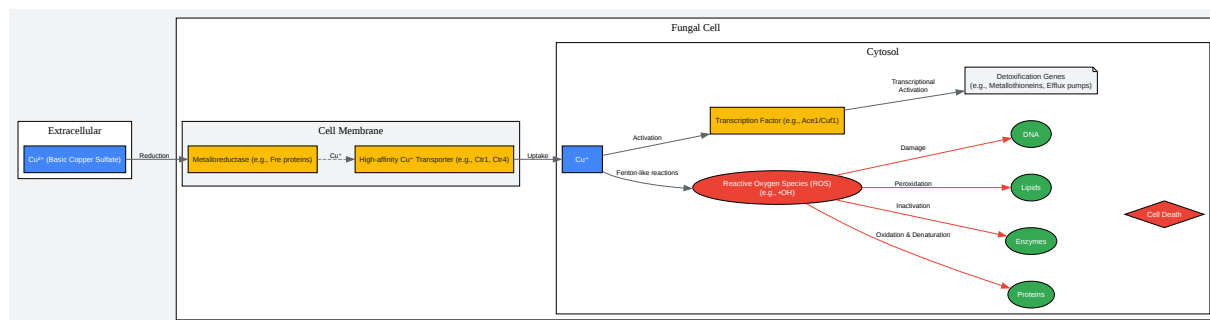
- Step 1: In one container, dissolve 1 kg of copper sulfate in 50 liters of water. To aid dissolution, the copper sulfate can be placed in a cloth bag and suspended in the water.
- Step 2: In a separate container, make a paste of 1 kg of hydrated lime with a small amount of water, then slowly add the remaining 50 liters of water to create a lime suspension.
- Step 3: While continuously stirring, slowly pour the copper sulfate solution into the lime suspension in the larger tank. Never pour the lime suspension into the copper sulfate solution.
- Step 4: The resulting mixture is the 1% Bordeaux mixture, which should be used immediately as it deteriorates upon standing.

Safety Precautions: Always wear appropriate Personal Protective Equipment (PPE), including long-sleeved shirts, long pants, shoes with socks, chemical-resistant gloves, and eye protection when handling and applying **basic copper sulfate**. Avoid inhaling dust or spray mist. Wash hands thoroughly after handling and before eating, drinking, or smoking. Do not apply directly to water or in a way that will cause drift to non-target areas.

Signaling Pathways and Experimental Workflows

Fungal Toxicity Pathway of Copper

Copper's fungicidal activity is primarily driven by its ability to induce oxidative stress within the fungal cell.

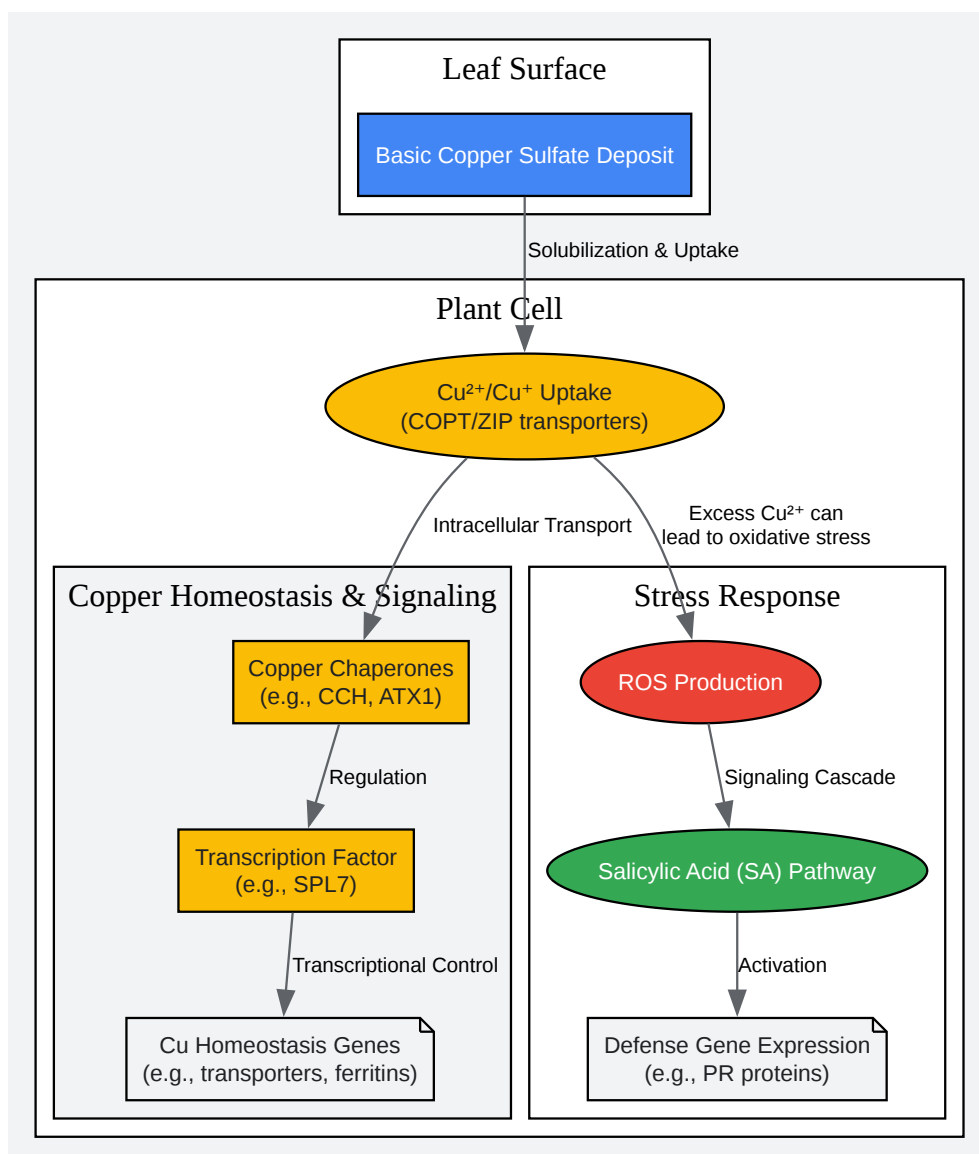


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Caption: Copper toxicity pathway in a fungal cell.

Plant Response to Copper Application

Plants have sophisticated mechanisms to manage copper homeostasis, which can be influenced by the application of copper-based fungicides.

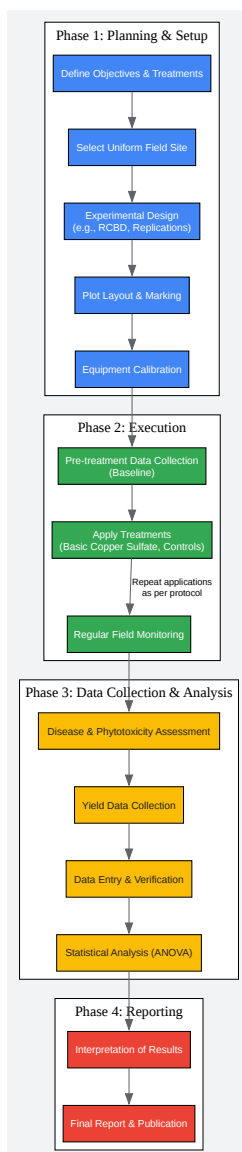


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Caption: Plant cellular response to copper application.

Experimental Workflow for a Fungicide Field Trial

A logical workflow is critical for conducting a successful and valid field trial.



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